

Health and Safety Considerations for Handling 1,4-Cyclohexanediol: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Cyclohexanediol

Cat. No.: B146461

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations for handling **1,4-Cyclohexanediol**, a versatile chemical intermediate used in the synthesis of various pharmaceuticals and polymers.[1][2][3][4][5] Adherence to the safety protocols outlined in this document is crucial for minimizing risks in a laboratory and manufacturing environment.

Hazard Identification and Classification

1,4-Cyclohexanediol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are acute oral toxicity, serious eye irritation, and respiratory irritation.[2][6][7][8][9][10][11]

Table 1: GHS Hazard Classification[2][6][7][8][9][10][11]

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious eye damage/eye irritation	Category 2A/2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation

Toxicological Data

While some sources classify **1,4-Cyclohexanediol** as having low toxicity, it is officially categorized as harmful if swallowed.[\[1\]](#)[\[12\]](#) One study indicated no toxic effects were observed at doses up to 5000 mg/kg in a standard LD50 test. However, comprehensive quantitative toxicity data for all routes of exposure is not consistently available across all safety data sheets.

Table 2: Acute Toxicity Data

Route of Exposure	Species	Value	Reference
Oral	Rat	LD50: >5000 mg/kg (for Cyclohexane)	[7]
Dermal	Rabbit	LD50: >2000 mg/kg (for Cyclohexane)	[7]
Inhalation	Rat	LC50 (4h): 13.9 mg/L (for Cyclohexane)	[7] [13]

Note: Data for Cyclohexane is provided for reference, as specific quantitative data for **1,4-Cyclohexanediol** is limited.

Experimental Protocols

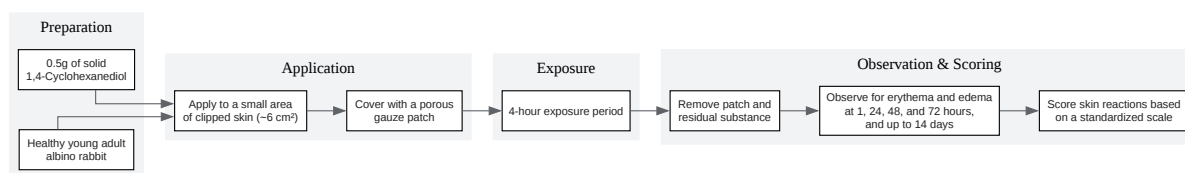
The hazard classifications of **1,4-Cyclohexanediol** are determined through standardized toxicological studies. The methodologies for skin and eye irritation tests are based on OECD

guidelines.

Acute Dermal Irritation/Corrosion (OECD 404)

The potential for **1,4-Cyclohexanediol** to cause skin irritation is assessed using the OECD Test Guideline 404.^{[14][15][16][17]} This test involves the application of the substance to the skin of a laboratory animal, typically an albino rabbit.^{[14][16]}

Experimental Workflow for Dermal Irritation Testing



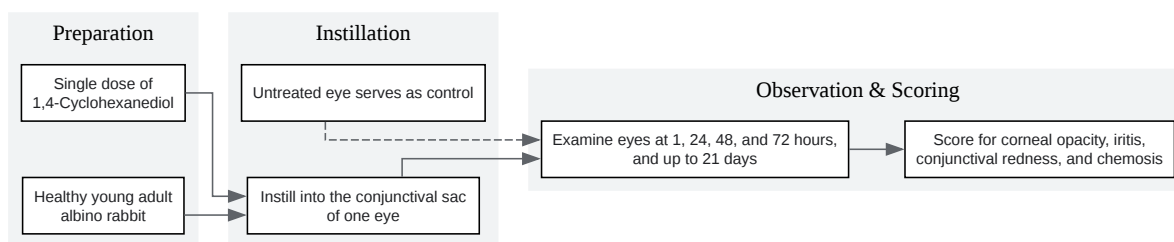
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Caption: Workflow for OECD 404 Acute Dermal Irritation Test.

Acute Eye Irritation/Corrosion (OECD 405)

The potential for **1,4-Cyclohexanediol** to cause serious eye irritation is evaluated using the OECD Test Guideline 405.^{[6][8][9][18][19]} This test involves instilling the test substance into the eye of an albino rabbit.^{[6][8][18][19]}

Experimental Workflow for Eye Irritation Testing



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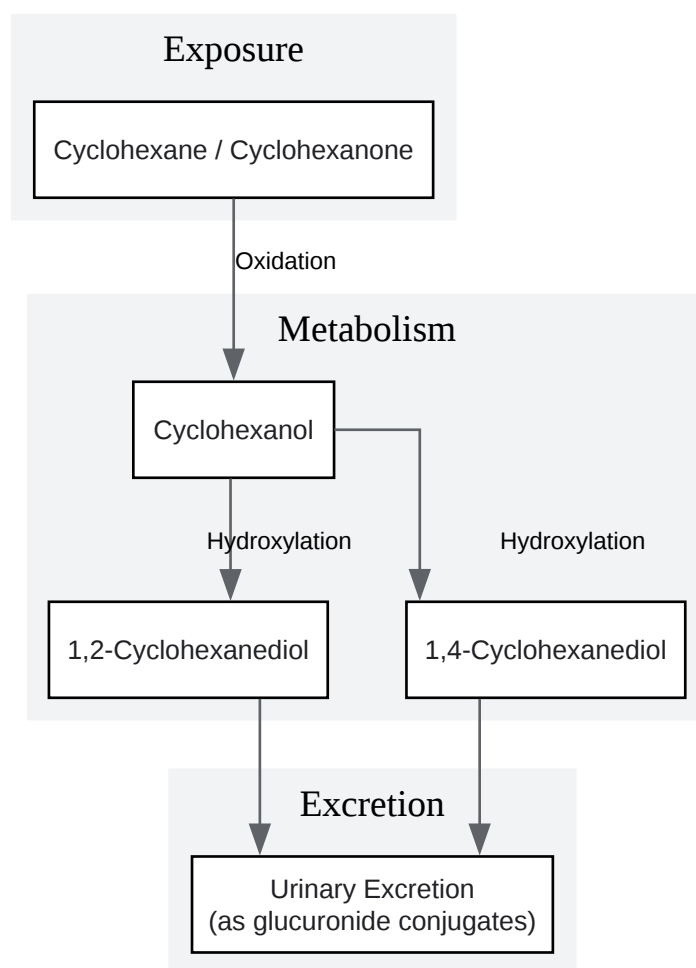
Caption: Workflow for OECD 405 Acute Eye Irritation Test.

Metabolic Pathway

1,4-Cyclohexanediol is a known metabolite of cyclohexane and cyclohexanone.^{[1][20]}

Understanding its metabolic fate is important for assessing its toxicokinetics. The primary route of elimination is through urine after metabolism in the liver.^[1]

Proposed Metabolic Pathway



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Caption: Metabolism of Cyclohexane to Cyclohexanediols.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of **1,4-Cyclohexanediol**.

Table 3: Handling and Storage Recommendations

Aspect	Recommendation
Handling	- Handle in a well-ventilated area.[1][6][15] - Avoid formation of dust and aerosols.[6][15] - Use non-sparking tools.[6][15] - Prevent fire caused by electrostatic discharge.[6] - Do not eat, drink, or smoke when using this product.[6][8][18] - Wash hands thoroughly after handling.[6][7][8][18]
Storage	- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][6][15][18] - Store away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[15] - Store locked up.[6][18]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **1,4-Cyclohexanediol** to prevent skin, eye, and respiratory exposure.[6][14]

Table 4: Personal Protective Equipment (PPE) Requirements

Body Part	Protection	Specification
Eyes/Face	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or NIOSH (US) approved.[6]
Skin	Chemical-resistant gloves and protective clothing	Impervious clothing.[6]
Respiratory	Respirator	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[6] Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149.[14]

Emergency Procedures

In the event of accidental exposure or spillage, immediate and appropriate action is critical.

Table 5: First-Aid and Emergency Measures

Situation	Action
Inhalation	- Move the person to fresh air.[6][7][15] - If breathing is difficult, give oxygen.[6] - If not breathing, give artificial respiration.[6][15] - Seek medical attention.[6][7][15][18]
Skin Contact	- Immediately take off contaminated clothing.[6][7][8] - Wash off with soap and plenty of water.[6] - Seek medical attention if irritation persists.[6][12]
Eye Contact	- Rinse cautiously with water for at least 15 minutes.[6][7][18] - Remove contact lenses, if present and easy to do. Continue rinsing.[6][7][8][18] - Seek immediate medical attention.[6][7][8][14]
Ingestion	- Rinse mouth with water.[6][7][18] - Do NOT induce vomiting.[6][14][15] - Never give anything by mouth to an unconscious person.[6][14][15] - Call a doctor or Poison Control Center immediately.[6]
Spill	- Evacuate personnel to safe areas.[6][7][8] - Ensure adequate ventilation.[6][7][15] - Remove all sources of ignition.[6][15] - Avoid dust formation.[6][15] - Wear personal protective equipment.[6][7][14][15] - Sweep up and shovel into suitable containers for disposal.[15]
Fire	- Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6][18] - Wear self-contained breathing apparatus for firefighting if necessary.[6][7][14]

Conclusion

1,4-Cyclohexanediol is a valuable chemical intermediate that requires careful handling due to its hazardous properties. Researchers, scientists, and drug development professionals must be fully aware of its potential for acute oral toxicity, serious eye irritation, and respiratory irritation. By implementing the engineering controls, work practices, and personal protective equipment detailed in this guide, the risks associated with handling **1,4-Cyclohexanediol** can be effectively managed, ensuring a safe working environment. Continuous review of safety data sheets and adherence to institutional safety protocols are paramount.

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